An In-depth Technical Guide to the Molecular Weight of Chlorthalidone Dimer

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Compound of Interest

Compound Name:	*Chlorthalidone DImer*
CAS No.:	*1796929-84-4*
Cat. No.:	*B566145*

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Executive Summary

In the landscape of pharmaceutical quality control, the precise characterization of impurities is paramount to ensuring the safety and efficacy of active pharmaceutical ingredients (APIs). Chlorthalidone, a widely prescribed diuretic for managing hypertension, is no exception. Among its potential impurities, the **Chlorthalidone Dimer** presents a unique analytical challenge. This guide provides a comprehensive technical overview of the molecular weight of the **Chlorthalidone Dimer**, its chemical identity, and the analytical methodologies crucial for its identification and quantification. By synthesizing data from authoritative chemical databases and outlining robust analytical workflows, this document serves as a vital resource for professionals in pharmaceutical research and development.

Introduction: The Significance of the **Chlorthalidone Dimer**

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Chlorthalidone is a thiazide-like diuretic that has been a cornerstone in the treatment of hypertension and edema for decades.[1] During its synthesis or under certain storage conditions, various process-related impurities and degradation products can form.[2][3] Regulatory bodies worldwide, including the European Pharmacopoeia (EP), mandate strict control over these impurities.[2][3]

The **Chlorthalidone Dimer**, also identified as Chlorthalidone EP Impurity F, is a significant process-related impurity.[4][5] Its formation involves the linking of two Chlorthalidone molecules.[6] Understanding the precise molecular weight of this dimer is the foundational step in developing specific and sensitive analytical methods for its detection and quantification, ensuring that Chlorthalidone formulations meet stringent purity and safety standards.[2]

Unveiling the Molecular Identity of **Chlorthalidone Dimer**

The **Chlorthalidone Dimer** is a complex molecule formed from two units of Chlorthalidone. Its chemical structure and properties have been well-documented in various chemical and pharmaceutical databases.

Molecular Formula and Weight

The fundamental characteristics of the **Chlorthalidone Dimer** are summarized in the table below:

Property	Value	Source(s)
Molecular Formula	$C_{28}H_{19}Cl_2N_3O_8S_2$	[5][6][7]
Molecular Weight	660.5 g/mol	[7][8][9]
IUPAC Name	2-chloro-N-[2-chloro-5-(1-hydroxy-3-oxo-2H-isoindol-1-yl)phenyl]sulfonyl-5-(1-hydroxy-3-oxo-2H-isoindol-1-yl)benzenesulfonamide	[6][8][9]
CAS Number	1796929-84-4	[6][7][10]

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In contrast, the monomer Chlorthalidone has a molecular formula of $C_{14}H_{11}ClN_2O_4S$ and a molecular weight of approximately 338.77 g/mol .[11][12]

Structural Elucidation

The structure of the **Chlorthalidone Dimer** consists of two chlorthalidone moieties linked together. This dimerization results in a significantly larger and more complex molecule, which influences its physicochemical properties such as solubility and chromatographic behavior.

Analytical Approaches for Molecular Weight Determination

The determination of the molecular weight of pharmaceutical impurities like the **Chlorthalidone Dimer** relies on highly sensitive and specific analytical techniques. Mass spectrometry stands out as the cornerstone technology for this purpose.

The Central Role of Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. It is the definitive method for confirming the molecular weight of known and unknown compounds in a sample. For the **Chlorthalidone Dimer**, Liquid Chromatography-Mass Spectrometry (LC-MS) is the most effective approach, offering both separation of the impurity from the API and its subsequent identification.[13][14]

A typical LC-MS workflow for the analysis of Chlorthalidone and its impurities would involve:

- Sample Preparation: Dissolving the drug substance or product in a suitable solvent.
- Chromatographic Separation: Utilizing a High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system to separate the **Chlorthalidone Dimer** from the parent Chlorthalidone molecule and other impurities.[15]
- Ionization: Introducing the separated components into the mass spectrometer where they are ionized, commonly using electrospray ionization (ESI).
- Mass Analysis: The mass analyzer separates the ions based on their m/z ratio.

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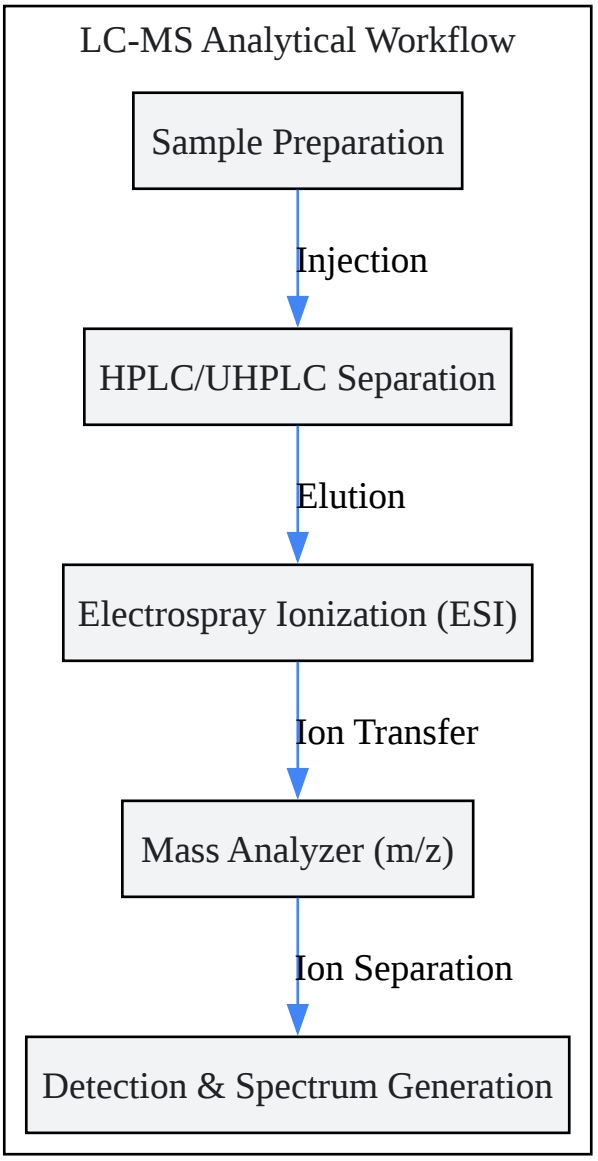
- Detection: The detector records the abundance of each ion, generating a mass spectrum that provides the molecular weight of the compound.



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Caption: A simplified workflow for the LC-MS analysis of pharmaceutical impurities.

Experimental Protocol: Molecular Weight Confirmation of **Chlorthalidone Dimer** via LC-MS

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The following is a generalized, step-by-step protocol for the confirmation of the **Chlorthalidone Dimer**'s molecular weight.

Objective: To confirm the presence and determine the molecular weight of **Chlorthalidone Dimer** in a Chlorthalidone API sample.

Materials:

- Chlorthalidone API sample
- **Chlorthalidone Dimer** reference standard
- HPLC-grade acetonitrile, methanol, and water
- Formic acid (or other suitable mobile phase modifier)
- HPLC or UHPLC system coupled to a mass spectrometer (e.g., Q-TOF or Triple Quadrupole) [13]

Methodology:

- Standard and Sample Preparation:
  - Prepare a stock solution of the **Chlorthalidone Dimer** reference standard at a concentration of approximately 100 µg/mL in a suitable solvent (e.g., methanol).
  - Prepare a solution of the Chlorthalidone API sample at a concentration of approximately 1 mg/mL in the same solvent.
- Chromatographic Conditions (Illustrative):
  - Column: A suitable reversed-phase C18 column.
  - Mobile Phase A: Water with 0.1% formic acid.
  - Mobile Phase B: Acetonitrile with 0.1% formic acid.

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- Gradient Elution: A gradient program designed to separate Chlorthalidone from its dimer and other impurities.
- Flow Rate: As per column manufacturer's recommendation.
- Injection Volume: 5-10 µL.

- Mass Spectrometer Settings (Illustrative):
  - Ionization Mode: Electrospray Ionization (ESI), typically in negative mode for Chlorthalidone.[16]
  - Scan Range: A range that encompasses the expected m/z of the **Chlorthalidone Dimer** (e.g., 100-1000 m/z).
  - Capillary Voltage, Gas Flow, etc.: Optimized for the specific instrument and analytes.
- Data Acquisition and Analysis:
  - Inject the reference standard to determine its retention time and confirm the expected mass spectrum.
  - Inject the API sample and analyze the chromatogram for a peak at the retention time corresponding to the dimer.
  - Examine the mass spectrum of this peak to identify the molecular ion corresponding to the **Chlorthalidone Dimer**. The expected m/z for the singly charged deprotonated molecule $[M-H]^-$ would be approximately 659.5.

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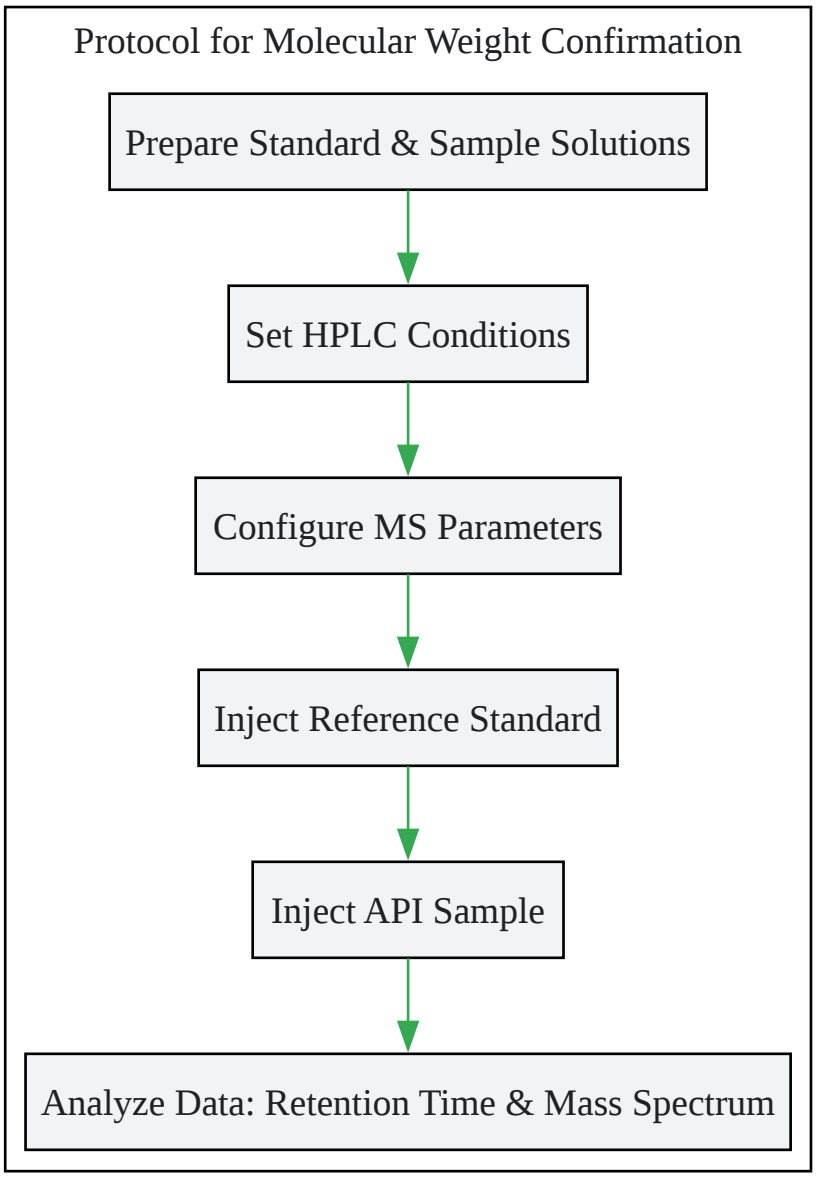

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Caption: Key steps in the experimental protocol for confirming the molecular weight of **Chlorthalidone Dimer**.

Conclusion

The accurate determination of the molecular weight of the **Chlorthalidone Dimer** is a critical aspect of quality control in the pharmaceutical industry. With a confirmed molecular weight of 660.5 g/mol and a molecular formula of $C_{28}H_{19}Cl_2N_3O_8S_2$, researchers and drug development professionals are equipped with the foundational knowledge to develop and validate robust

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analytical methods. Techniques such as LC-MS provide the necessary specificity and sensitivity to identify and quantify this impurity, ensuring that Chlorthalidone products adhere to the highest standards of safety and quality. This guide serves as a comprehensive resource, grounded in authoritative data, to support these essential analytical endeavors.

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